

Technical Guide: Physicochemical Properties of m-PEG9-t-butyl ester

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Compound of Interest

Compound Name: *m*-PEG9-*t*-butyl ester

Cat. No.: B1193058

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This guide provides core technical data on **m-PEG9-t-butyl ester**, a monodisperse polyethylene glycol (PEG) derivative commonly utilized as a linker in scientific research, particularly in the development of therapeutics and bioconjugation applications.

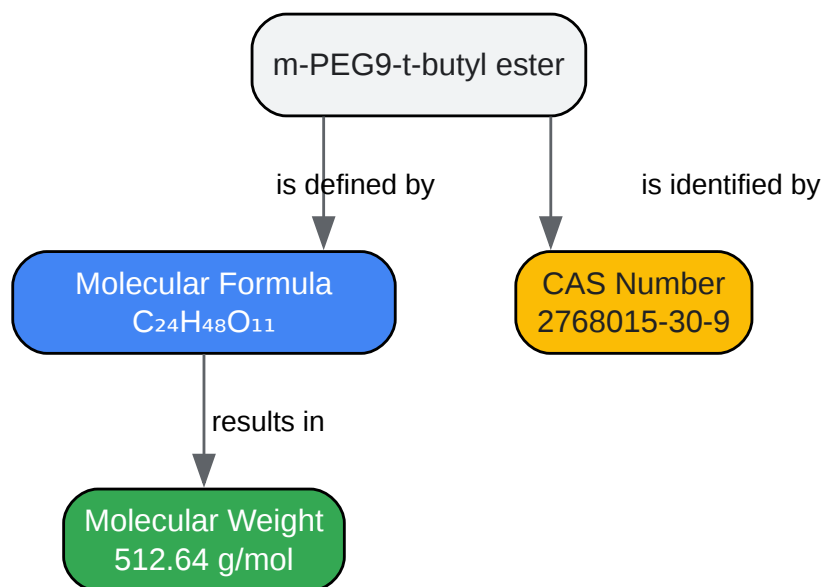
Core Physicochemical Data

The fundamental properties of **m-PEG9-t-butyl ester** are summarized below. This compound is characterized by a methoxy-terminated PEG chain of nine ethylene glycol units, linked to a *t*-butyl ester group.

Property	Value	Citation
Chemical Formula	C ₂₄ H ₄₈ O ₁₁	[1][2]
Molecular Weight	512.64 g/mol	[1][2][3]
Synonyms	tert-butyl 2,5,8,11,14,17,20,23,26- nonaoxanonacosan-29-oate	
CAS Number	2768015-30-9	

Logical Relationship of Molecular Properties

The diagram below illustrates the relationship between the common name of the compound and its definitive molecular properties.



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- 3. m-PEG9-t-butyl ester|Other Targets Inhibitor&Antagonist&Agonist|DC Chemicals [dcchemicals.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of m-PEG9-t-butyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193058#m-peg9-t-butyl-ester-molecular-weight-and-formula]

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